

Personal protective equipment for handling 3-(4-Chlorobenzyl)piperidine hydrochloride

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Compound of Interest

Compound Name: 3-(4-Chlorobenzyl)piperidine
hydrochloride

Cat. No.: B1356001

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Essential Safety and Handling Guide for 3-(4-Chlorobenzyl)piperidine hydrochloride

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-(4-Chlorobenzyl)piperidine hydrochloride**. The following procedural guidance outlines safe operational and disposal plans to ensure laboratory safety.

Chemical and Physical Properties

This solid substance requires careful handling due to its potential hazards.

Property	Value	Source
Empirical Formula	C ₁₂ H ₁₆ ClN · HCl	
Molecular Weight	246.18 g/mol	
Form	Solid	
Storage Class	11 - Combustible Solids	

Hazard Identification and Safety Precautions

It is imperative to understand the hazards associated with **3-(4-Chlorobenzyl)piperidine hydrochloride** to handle it safely. The substance is classified with the GHS07 pictogram, indicating it can be an irritant.

Hazard Information	Description	Source
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H319: Causes serious eye irritation.	
Precautionary Statements	P280: Wear protective gloves/eye protection/face protection.	
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P337 + P313: If eye irritation persists: Get medical advice/attention.		

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Type	Specification	Source
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	[1]
Hand Protection	Handle with chemical-resistant gloves. Gloves must be inspected prior to use. Wash and dry hands after handling.	[1]
Body Protection	Wear fire/flame resistant and impervious clothing. A lab coat is required.	[1]
Respiratory Protection	Handle in a well-ventilated place.[1][2] If exposure limits are exceeded or irritation is experienced, use a full-face respirator.	[1]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for laboratory safety.

Handling and Storage

- Handling: Always handle in a well-ventilated area.[1][2] Avoid the formation of dust and aerosols.[1][2] Avoid contact with skin, eyes, and clothing.[2] Wash hands and face thoroughly after handling.
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[1][2]

Accidental Release Measures

- Minor Spills: For small spills, clean up immediately.[3] Use dry clean-up procedures and avoid generating dust.[3] Collect the spilled material in a clean, dry, sealable, and labeled container for disposal.[3]

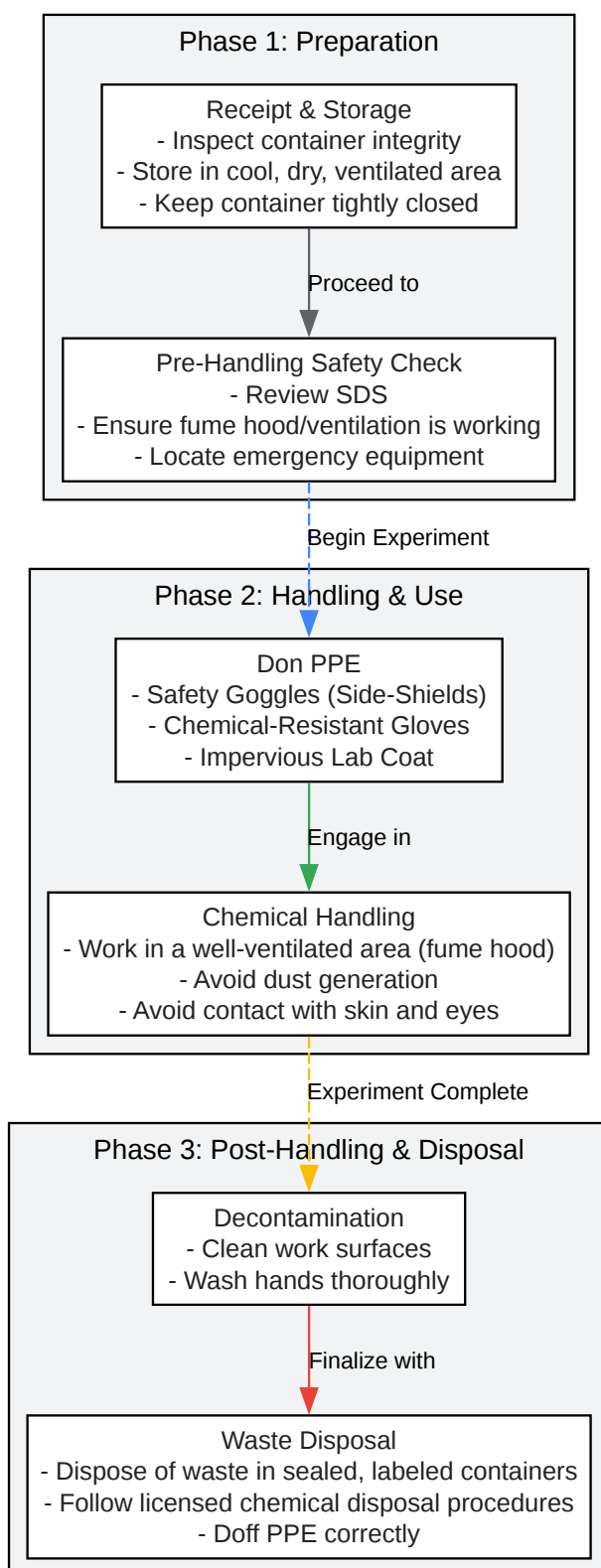
- Major Spills: In case of a large spill, clear the area of all personnel and move upwind.[3] Control personal contact with the substance by using the prescribed PPE.[3] Prevent the spillage from entering drains, sewers, or water courses.[3]
- Environmental Precautions: Prevent the product from entering drains.

Disposal

- Product: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Disposal must be in accordance with local and national regulations.
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[1] Alternatively, packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[1]

Procedural Workflow

The following diagram illustrates the key steps and safety precautions for handling **3-(4-Chlorobenzyl)piperidine hydrochloride** from receipt to disposal.



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Caption: Safe handling workflow for **3-(4-Chlorobenzyl)piperidine hydrochloride**.

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-(4-Chlorobenzyl)piperidine hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1356001#personal-protective-equipment-for-handling-3-4-chlorobenzyl-piperidine-hydrochloride>]

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